

# preparing DM-01 stock solutions for assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DM-01

Cat. No.: B8117650

[Get Quote](#)

It has come to our attention that the designation "**DM-01**" can refer to more than one compound in scientific literature and commercial databases. To ensure clarity and accuracy for your research, these application notes provide detailed protocols for preparing stock solutions for two distinct molecules commonly associated with this identifier: **DM-01**, the EZH2 inhibitor, and Mertansine (DM1), a potent microtubule inhibitor.

Please verify the CAS number of your compound to select the appropriate protocol.

## Section 1: DM-01 (EZH2 Inhibitor)

### Application Note:

**DM-01** is a potent and selective inhibitor of the Enhancer of zeste homolog 2 (EZH2), a histone methyltransferase that is a catalytic component of the Polycomb Repressive Complex 2 (PRC2).[1] EZH2 catalyzes the trimethylation of histone H3 at lysine 27 (H3K27me3), leading to transcriptional repression.[1][2] Dysregulation of EZH2 activity is implicated in the progression of various cancers, making it a key therapeutic target.[3][4] In cellular assays, **DM-01** has been shown to decrease global H3K27me3 levels and inhibit the growth of cancer cell lines, with an IC50 of 58.7  $\mu$ M in K562 cells.[1]

This document provides a detailed protocol for the preparation of stock solutions of **DM-01** for use in a variety of in vitro assays. Adherence to this protocol will help ensure the consistency and reproducibility of experimental results.

### Data Presentation:

Property	Value
Chemical Name	4-(1-(4-(Trifluoromethyl)benzyl)-1H-indazol-3-yl)picolinamide
CAS Number	2355280-00-9
Molecular Formula	C <sub>21</sub> H <sub>15</sub> F <sub>3</sub> N <sub>4</sub> O
Molecular Weight	432.4 g/mol
Solubility	DMSO: ≥ 2.5 mg/mL (5.79 mM)
Storage of Solid	Store at -20°C
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month (store under nitrogen)[5][6]
Typical Assay Concentration	5-10 μM for cellular assays[1][5]

#### Experimental Protocol: Preparation of a 10 mM **DM-01** Stock Solution in DMSO

##### Materials:

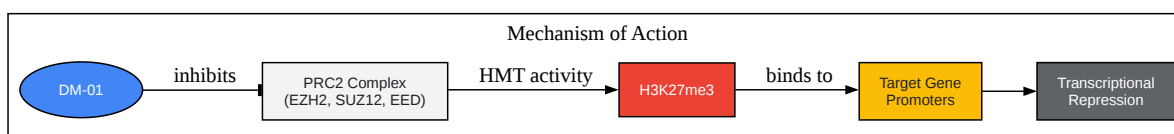
- **DM-01** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

##### Procedure:

- Pre-weighing Preparation: Allow the vial of **DM-01** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

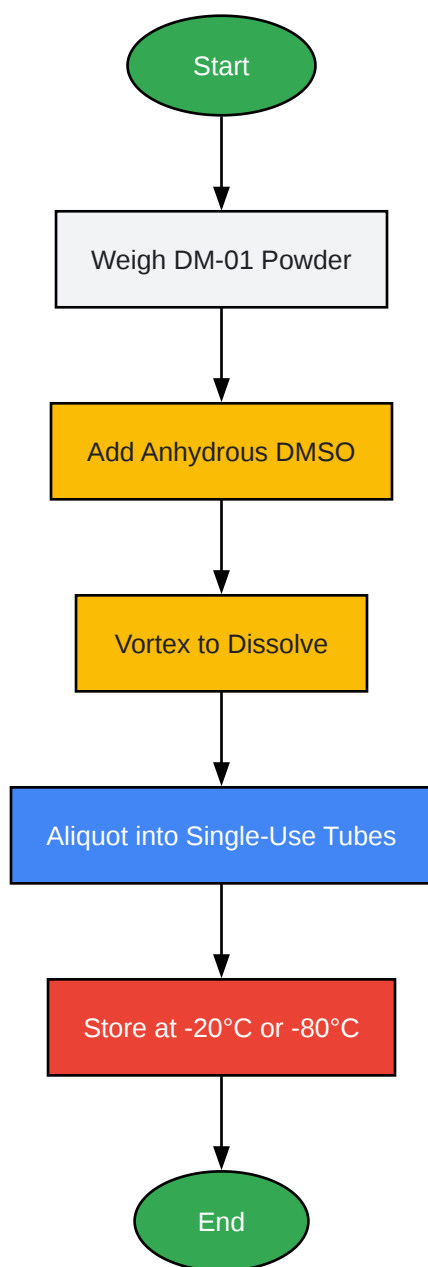
- **Weighing:** Accurately weigh out a desired amount of **DM-01** powder (e.g., 1 mg) and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Calculate the required volume of DMSO to achieve a 10 mM concentration. The formula to use is:  $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 1,000,000 / \text{Concentration (mM)}$  For 1 mg of **DM-01**:  $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 432.4 \text{ g/mol}) * 1,000,000 / 10 \text{ mM} = 231.3 \mu\text{L}$  Carefully add the calculated volume of anhydrous DMSO to the tube containing the **DM-01** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).<sup>[5][6]</sup> It is recommended to store under nitrogen to maintain stability.<sup>[6]</sup>

#### Mandatory Visualizations:



[Click to download full resolution via product page](#)

#### Simplified EZH2 Signaling Pathway and **DM-01** Inhibition.



[Click to download full resolution via product page](#)

Workflow for Preparing **DM-01** Stock Solution.

## Section 2: Mertansine (DM1)

Application Note:

Mertansine, also known as DM1, is a highly potent tubulin inhibitor.[7][8] It is a maytansinoid that exerts its cytotoxic effects by binding to tubulin and inhibiting the assembly of microtubules.

[7][8] This disruption of microtubule dynamics leads to mitotic arrest and subsequent apoptosis of proliferating cells.[9] Due to its high potency, DM1 is frequently used as a cytotoxic payload in antibody-drug conjugates (ADCs), such as Trastuzumab emtansine, for targeted cancer therapy.[7]

A critical consideration when working with DM1 is the instability of its solutions.[10][11][12] It is highly recommended to prepare solutions fresh for each experiment or to use small, pre-packaged sizes to ensure potency and reproducibility.[10] Aqueous solutions are particularly unstable and not recommended for storage beyond one day.[13]

#### Data Presentation:

Property	Value
Chemical Name	N2'-deacetyl-N2'-(3-mercapto-1-oxopropyl)-maytansine
CAS Number	139504-50-0
Molecular Formula	C35H48ClN3O10S
Molecular Weight	738.3 g/mol [13]
Solubility	DMSO: ~20-83 mg/mL; DMF: ~33 mg/mL; Ethanol: ~0.25 mg/mL; Insoluble in water[10][11][13]
Storage of Solid	-20°C, protected from light and moisture[7]
Storage of Stock Solution	Solutions are unstable; prepare fresh.[10][12] If short-term storage is necessary, store at -80°C for no more than a few days. Avoid freeze-thaw cycles.
Typical Assay Concentration	Low nM to µM range for cellular assays[11]

#### Experimental Protocol: Preparation of a 10 mM Mertansine (DM1) Stock Solution in DMSO

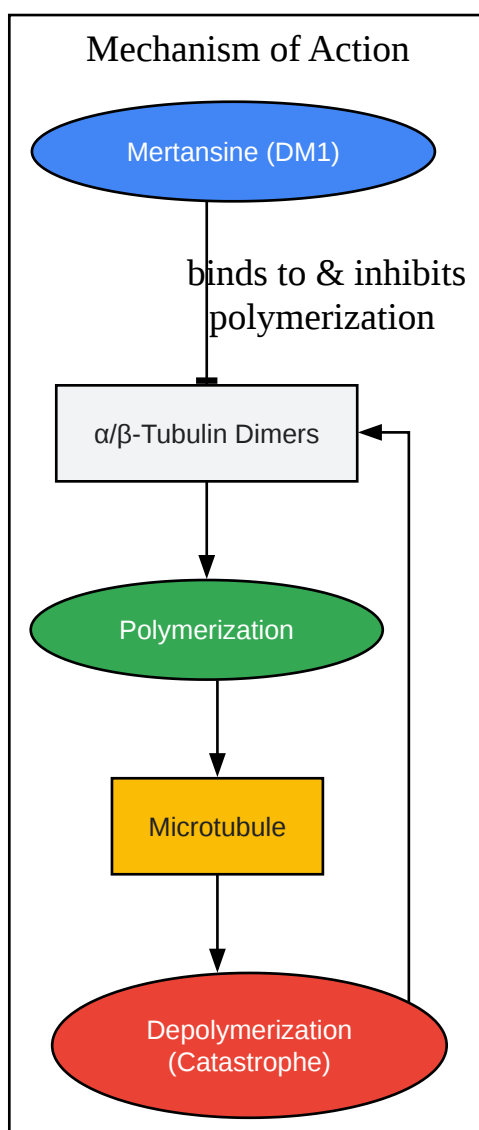
#### Materials:

- Mertansine (DM1) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes
- Calibrated pipettes and sterile, low-retention tips
- Vortex mixer
- Analytical balance

#### Procedure:

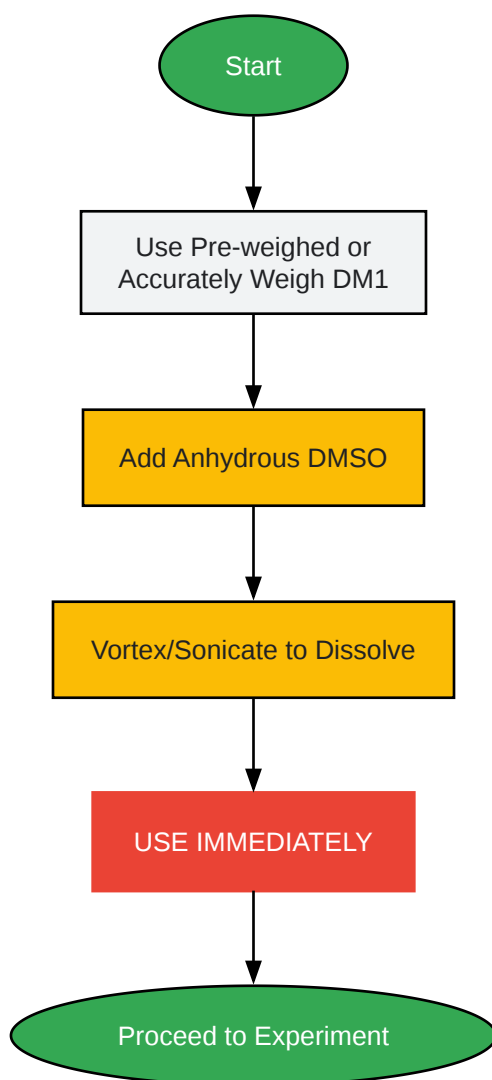
- Pre-weighing Preparation: Allow the vial of DM1 powder to come to room temperature before opening to minimize moisture contamination.
- Weighing: Due to the high potency and cost of DM1, it is often supplied in pre-weighed amounts. If weighing is necessary, do so with precision in a chemical fume hood using appropriate personal protective equipment.
- Solvent Addition: Calculate the volume of anhydrous DMSO needed for a 10 mM stock solution.  $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 1,000,000 / \text{Concentration (mM)}$  For 1 mg of DM1:  $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 738.3 \text{ g/mol}) * 1,000,000 / 10 \text{ mM} = 135.4 \mu\text{L}$  Add the calculated volume of fresh, anhydrous DMSO to the vial of DM1.
- Dissolution: Cap the vial securely and vortex until the solid is fully dissolved. Sonication can be used to aid dissolution if necessary.[\[11\]](#)
- Immediate Use: It is strongly recommended to use the freshly prepared stock solution immediately for serial dilutions and addition to assay media.
- Short-Term Storage (If Absolutely Necessary): If the entire stock solution is not used, aliquot into single-use, low-binding tubes, purge with an inert gas (e.g., argon or nitrogen) if possible, and freeze rapidly at -80°C. Use within a very short timeframe (days) and discard any unused portion after thawing. Avoid all freeze-thaw cycles.

#### Mandatory Visualizations:



[Click to download full resolution via product page](#)

Simplified Microtubule Dynamics and DM1 Inhibition.



[Click to download full resolution via product page](#)

Workflow for Preparing Mertansine (DM1) Stock Solution.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [apexbt.com](https://www.apexbt.com) [[apexbt.com](https://www.apexbt.com)]



- 3. Epigenetic regulation of signaling pathways in cancer: role of the histone methyltransferase EZH2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. medchemexpress.cn [medchemexpress.cn]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medkoo.com [medkoo.com]
- 8. Mertansine (DM1) | ADC payload | Probechem Biochemicals [probechem.com]
- 9. cellmosaic.com [cellmosaic.com]
- 10. selleckchem.com [selleckchem.com]
- 11. Mertansine | DM1 | ADC Cytotoxin | Microtubules/Tubulin | TargetMol [targetmol.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [preparing DM-01 stock solutions for assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8117650#preparing-dm-01-stock-solutions-for-assays]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)